

18:0 Azidoethyl PC molecular weight and formula

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Compound of Interest

Compound Name: 18:0 Azidoethyl PC

Cat. No.: B15550540

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In-Depth Technical Guide: 18:0 Azidoethyl PC

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **18:0 Azidoethyl PC** (1,2-distearoyl-sn-glycero-3-phosphocholine-N-azidoethyl), a functionalized phospholipid critical for advancements in lipid-based drug delivery systems and targeted therapeutics.

Core Molecular Data

The fundamental properties of **18:0 Azidoethyl PC** are summarized below, providing a quantitative basis for its use in experimental settings.

Property	Value	Citation
Molecular Formula	C45H89N4O8P	[1][2]
Molecular Weight	845.18 g/mol	[1][2]
Exact Mass	844.64 g/mol	
Purity	>99%	
Physical State	White Solid Powder	[3]
Storage Temperature	-20°C	[2][3]

Application in Bioconjugation and Drug Delivery

18:0 Azidoethyl PC is a key reagent in the field of bioconjugation, primarily utilized for its azide functional group. This group allows for the covalent attachment of various molecules to lipid bilayers via "click chemistry," a set of bio-orthogonal reactions that are highly specific and efficient.[2] The most common of these is the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC), which forms a stable triazole linkage.[4][5]

The incorporation of **18:0 Azidoethyl PC** into liposomes or lipid nanoparticles (LNPs) creates a versatile platform for targeted drug delivery.[6] By conjugating targeting moieties such as antibodies, proteins, or aptamers to the surface of these lipid-based nanocarriers, researchers can direct therapeutics to specific cells or tissues, enhancing efficacy and reducing off-target effects.

Experimental Methodologies

The following sections detail the protocols for the formation of liposomes containing **18:0 Azidoethyl PC** and the subsequent surface functionalization via click chemistry.

Liposome Formation via Thin-Film Hydration and Extrusion

This is a common method for producing unilamellar vesicles of a controlled size.[1][7][8]

Materials:

- **18:0 Azidoethyl PC**
- Other lipids (e.g., DSPC, Cholesterol)
- Chloroform or a chloroform/methanol mixture
- Hydration buffer (e.g., Phosphate-Buffered Saline, PBS)
- Round-bottom flask
- Rotary evaporator
- Extruder device
- Polycarbonate membranes (e.g., 100 nm pore size)

Protocol:

- Lipid Film Formation:
 1. Dissolve **18:0 Azidoethyl PC** and other desired lipids in chloroform in a round-bottom flask. The molar ratio will depend on the specific application.
 2. Attach the flask to a rotary evaporator and remove the organic solvent under reduced pressure to form a thin, uniform lipid film on the inner surface of the flask.[\[1\]](#)[\[7\]](#)
 3. Further dry the film under high vacuum for at least one hour to remove any residual solvent.[\[1\]](#)
- Hydration:
 1. Hydrate the lipid film by adding the desired aqueous buffer.[\[7\]](#)[\[8\]](#) The buffer should contain any hydrophilic cargo to be encapsulated.
 2. Agitate the flask to disperse the lipid film, leading to the formation of multilamellar vesicles (MLVs).[\[7\]](#)
- Extrusion:

1. To obtain unilamellar vesicles of a defined size, subject the MLV suspension to multiple freeze-thaw cycles.[\[1\]](#)
2. Extrude the suspension through a polycarbonate membrane of a specific pore size (e.g., 100 nm) using a lipid extruder.[\[1\]](#) This process is typically repeated 10-20 times to ensure a homogenous size distribution, resulting in Large Unilamellar Vesicles (LUVs).

Surface Functionalization via Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol describes the conjugation of an alkyne-modified molecule to the surface of the azide-functionalized liposomes.

Materials:

- Azide-functionalized liposomes (prepared as described above)
- Alkyne-modified molecule of interest (e.g., peptide, fluorescent dye)
- Copper(II) sulfate (CuSO_4)
- Reducing agent (e.g., Sodium Ascorbate)
- Copper-chelating ligand (e.g., TBTA)

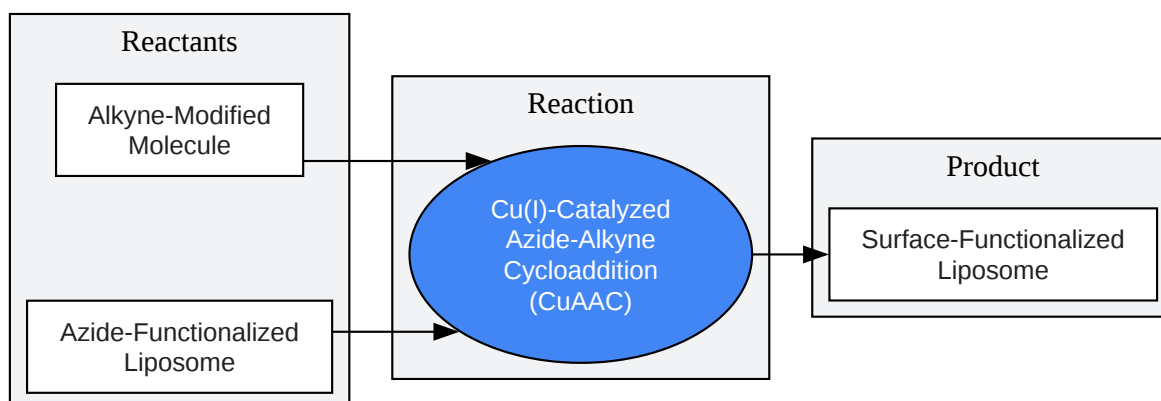
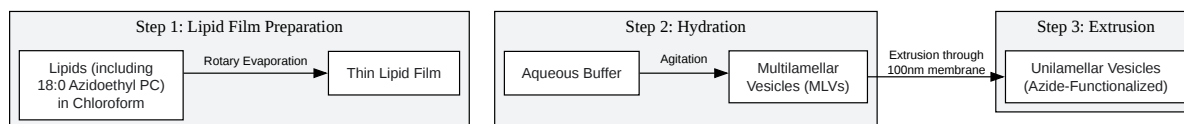
Protocol:

- To the azide-functionalized liposome suspension, add the alkyne-modified molecule of interest.
- In a separate tube, prepare a fresh solution of the copper catalyst by mixing Copper(II) sulfate with a slight molar excess of a reducing agent like sodium ascorbate to generate Cu(I) in situ. The addition of a Cu(I)-stabilizing ligand is recommended.
- Add the catalyst solution to the liposome mixture.
- Allow the reaction to proceed at room temperature for 1-4 hours.

- Purify the functionalized liposomes from unreacted components and the copper catalyst using a suitable method such as dialysis or size exclusion chromatography.

Visualized Workflow

The following diagrams illustrate the key processes described in this guide.



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